

An In-Depth Technical Guide to Boc-10-Aminodecanoic Acid in Peptide Synthesis

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Compound of Interest

Compound Name: *Boc-10-Aminodecanoic acid*

Cat. No.: *B558785*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-10-aminodecanoic acid is a valuable synthetic building block widely utilized in peptide synthesis and the development of novel therapeutics.[1] This bifunctional molecule incorporates a long ten-carbon aliphatic chain, which imparts unique properties to the resulting peptides, such as increased lipophilicity and the ability to act as a flexible linker. The N-terminus is protected by a tert-butoxycarbonyl (Boc) group, a standard acid-labile protecting group in peptide chemistry, while the C-terminus possesses a carboxylic acid available for coupling reactions.[1]

The long aliphatic chain of **Boc-10-aminodecanoic acid** makes it a particularly useful tool for introducing spacers or linkers within peptide sequences. This is of significant interest in various applications, including the development of Proteolysis Targeting Chimeras (PROTACs), where it can serve as a linker to connect a target protein-binding ligand to an E3 ligase-recruiting ligand.[1] Its incorporation can also enhance the stability and bioavailability of peptide-based drugs.[1] This guide provides a comprehensive overview of the properties, synthesis protocols, and applications of **Boc-10-aminodecanoic acid**.

Core Properties of Boc-10-Aminodecanoic Acid

A summary of the key quantitative data for **Boc-10-aminodecanoic acid** is presented in the table below, providing a quick reference for researchers.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₉ NO ₄	[1]
Molecular Weight	287.4 g/mol	[1]
Appearance	White solid	
Purity	≥98%	[1]
Solubility	Soluble in organic solvents such as DMF and DCM	
Storage Conditions	2-8°C	

Experimental Protocols

The incorporation of **Boc-10-aminodecanoic acid** into a peptide sequence is typically achieved using standard solid-phase peptide synthesis (SPPS) protocols. The following sections detail the methodologies for the key steps.

Materials and Reagents

- **Boc-10-aminodecanoic acid**
- Solid-phase synthesis resin (e.g., Merrifield resin, Wang resin)
- N,N'-Diisopropylcarbodiimide (DIC)
- 1-Hydroxybenzotriazole (HOBt) or O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Diisopropylethylamine (DIPEA)

- Piperidine (for Fmoc-based synthesis monitoring, if applicable)
- Ninhydrin test kit

Protocol 1: Coupling of Boc-10-Aminodecanoic Acid to a Resin-Bound Peptide

This protocol describes the addition of **Boc-10-aminodecanoic acid** to the N-terminus of a peptide chain attached to a solid support.

- **Resin Preparation:** Swell the peptide-resin in DCM for 30 minutes.
- **N-terminal Deprotection:** If the resin-bound peptide has an N-terminal Boc protecting group, remove it by treating the resin with a solution of 50% TFA in DCM for 30 minutes. Wash the resin thoroughly with DCM (3x) and DMF (3x) to remove residual TFA and byproducts.
- **Neutralization:** Neutralize the resulting trifluoroacetate salt of the N-terminal amine by treating the resin with a solution of 5% DIPEA in DMF for 5 minutes. Wash the resin with DMF (3x) to remove the excess base.
- **Activation of **Boc-10-aminodecanoic acid**:** In a separate reaction vessel, dissolve **Boc-10-aminodecanoic acid** (3 equivalents relative to the resin loading) and HOBt (3 equivalents) in DMF. Add DIC (3 equivalents) to the solution and allow the activation to proceed for 10-15 minutes at room temperature. Alternatively, for a more rapid and efficient coupling, use HBTU (3 equivalents) and DIPEA (6 equivalents) in DMF.
- **Coupling Reaction:** Add the activated **Boc-10-aminodecanoic acid** solution to the neutralized peptide-resin. Agitate the reaction mixture at room temperature for 2-4 hours.
- **Monitoring the Coupling Reaction:** To ensure the completion of the coupling reaction, perform a ninhydrin test. Take a small sample of the resin beads, wash them thoroughly with DMF and DCM, and then perform the test. A negative result (the beads remain colorless or turn a faint yellow) indicates that the coupling is complete. If the test is positive (the beads turn blue or purple), the coupling reaction is incomplete and should be allowed to proceed for another 1-2 hours, or a second coupling (recoupling) should be performed.

- **Washing:** Once the coupling is complete, wash the resin thoroughly with DMF (3x) and DCM (3x) to remove any unreacted reagents and byproducts. The resin is now ready for the next deprotection and coupling cycle or for final cleavage from the resin.

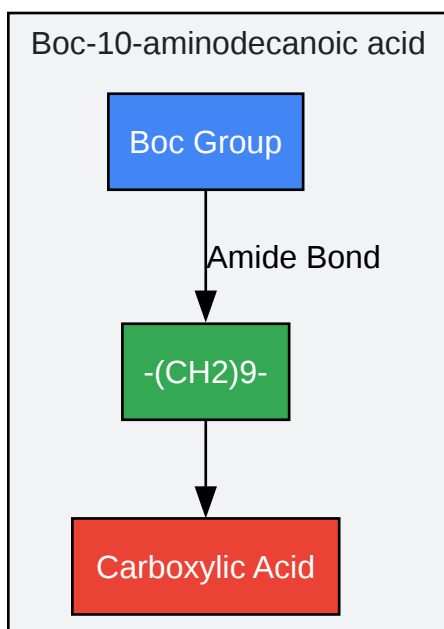
Protocol 2: Cleavage of the Peptide from the Resin

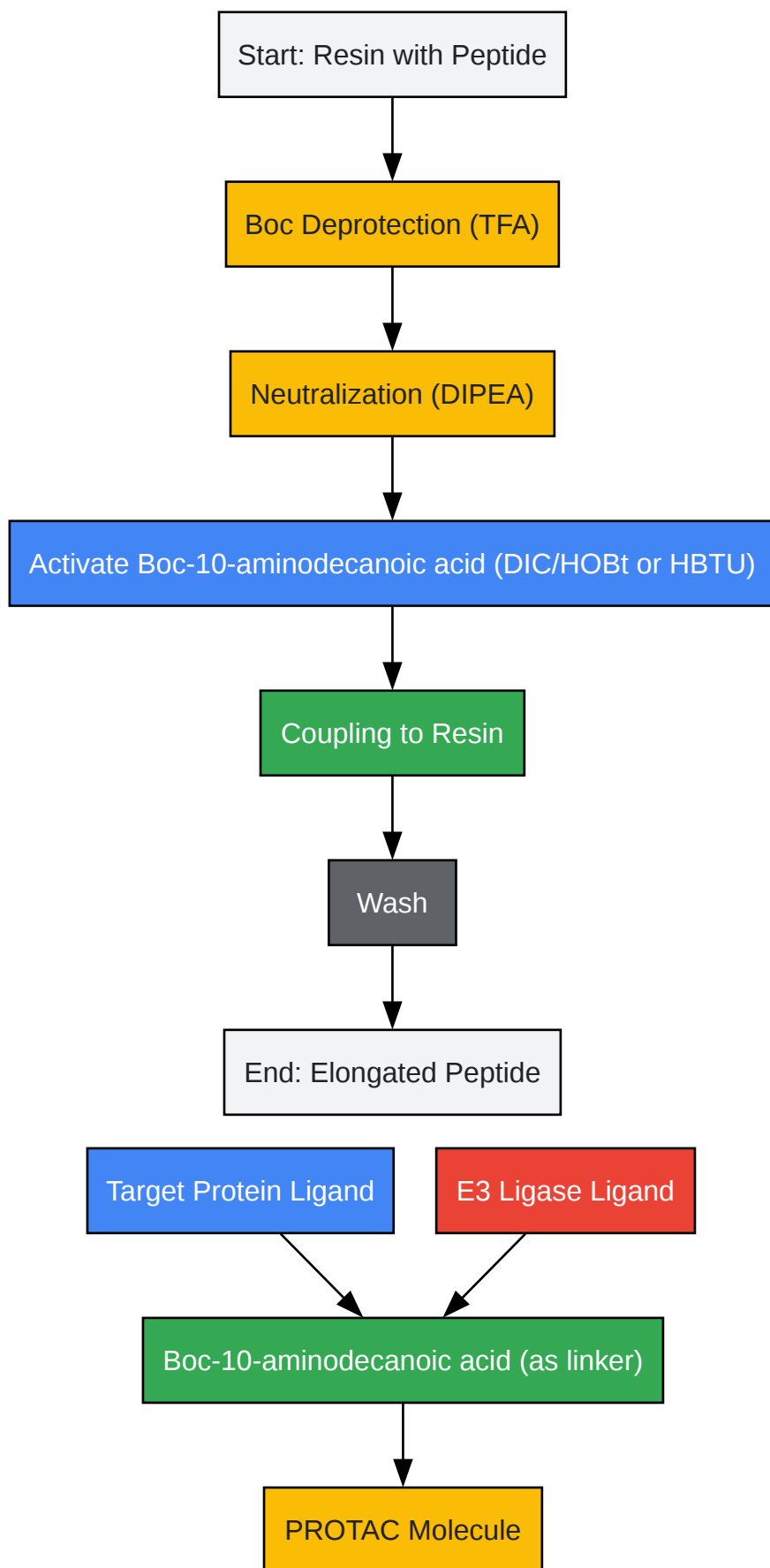
After the synthesis is complete, the peptide containing the 10-aminodecanoic acid linker is cleaved from the solid support.

- **Resin Preparation:** Wash the final peptide-resin with DCM (3x) and dry it under vacuum.
- **Cleavage Cocktail:** Prepare a cleavage cocktail appropriate for the resin and the protecting groups used for the amino acid side chains. A common cleavage cocktail for Boc-SPPS is a mixture of TFA, water, and triisopropylsilane (TIS) in a ratio of 95:2.5:2.5.
- **Cleavage Reaction:** Add the cleavage cocktail to the dried peptide-resin and allow the reaction to proceed at room temperature for 2-4 hours with occasional agitation.
- **Peptide Precipitation:** Filter the resin and collect the filtrate containing the cleaved peptide. Precipitate the peptide from the filtrate by adding cold diethyl ether.
- **Peptide Collection and Purification:** Centrifuge the mixture to pellet the precipitated peptide. Decant the ether and wash the peptide pellet with cold ether two more times. Dry the crude peptide under vacuum. The crude peptide can then be purified using reverse-phase high-performance liquid chromatography (RP-HPLC).

Visualizations

Chemical Structure of Boc-10-aminodecanoic Acid





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References

- 1. Boc-10-Aminodecanoic acid, 173606-50-3 | BroadPharm [broadpharm.com]
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